

Detailed protocol for the synthesis of Methylaminoacetonitrile hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methylaminoacetonitrile hydrochloride
Cat. No.:	B1295143

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Application Note: Synthesis of Methylaminoacetonitrile Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Introduction

Methylaminoacetonitrile hydrochloride is a key intermediate in the synthesis of various pharmaceuticals and organic compounds.^{[1][2][3]} This document provides a detailed protocol for the synthesis of **Methylaminoacetonitrile hydrochloride**, summarizing key data and experimental procedures. The described method is based on the reaction of methylamine hydrochloride, formaldehyde, and sodium cyanide, followed by conversion to the hydrochloride salt.^{[4][5]}

Chemical Properties and Data

A summary of the key physical and chemical properties of **Methylaminoacetonitrile hydrochloride** is presented in the table below.

Property	Value
CAS Number	25808-30-4
Molecular Formula	C ₃ H ₇ N ₂ Cl ^[1]
Molecular Weight	106.56 g/mol ^[1]
Appearance	White to off-white crystalline powder ^[1]
Melting Point	103-106 °C ^{[2][3]}
Solubility	Readily soluble in water and polar organic solvents (e.g., methanol, ethanol) ^[1]
Purity (Assay)	≥ 98.0% (HPLC) ^[1]

Experimental Protocol

This protocol is divided into two main stages: the synthesis of methylaminoacetonitrile and its subsequent conversion to **methylaminoacetonitrile hydrochloride**.^[5]

Materials:

- Methylamine hydrochloride
- Formaldehyde (37% solution)
- Sodium cyanide
- 3-Mercaptopropionic acid (catalyst)^{[1][5]}
- Hydrochloric acid
- Anhydrous ethanol
- Water

Equipment:

- Four-neck round-bottom flask

- Stirrer (mechanical or magnetic)
- Dropping funnel
- Thermometer
- Cooling bath (ice-salt or other)
- pH meter or pH indicator strips
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven or vacuum desiccator

Procedure:

Part 1: Synthesis of Methylaminoacetonitrile[5]

- In a four-neck round-bottom flask equipped with a stirrer, thermometer, and dropping funnel, add methylamine hydrochloride, a 30% formaldehyde solution, and 3-mercaptopropionic acid.[5]
- Stir the mixture for 30 minutes at room temperature.[5]
- Cool the reaction mixture to below 0 °C using a cooling bath.[5]
- Slowly add a 30% aqueous solution of sodium cyanide via the dropping funnel, ensuring the temperature is maintained at 0 °C. The addition should take approximately 2-3 hours.[5]
- After the addition is complete, continue stirring the reaction mixture at a temperature below 0 °C for an additional 30 to 60 minutes.[5]
- Allow the mixture to stand, which will result in the separation of layers. The upper layer contains the desired methylaminoacetonitrile.[5]

Part 2: Preparation of Methylaminoacetonitrile Hydrochloride[5]

- In a separate four-neck flask, add anhydrous ethanol and the methylaminoacetonitrile obtained from the previous step.[5]
- Cool the mixture to below 10 °C.[5]
- While stirring, slowly add hydrochloric acid in ethanol. Monitor the pH of the solution, continuing the addition until the pH reaches 1-2.[5]
- Slowly warm the reaction mixture to 80 °C and maintain this temperature for 30 minutes.[5]
- Cool the mixture to 0-5 °C and hold at this temperature for 30 minutes to allow for crystallization.[5]
- Filter the resulting solid product and wash it with cold anhydrous ethanol.[5]
- Dry the product to obtain **methylaminoacetonitrile hydrochloride**.[5]

Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **Methylaminoacetonitrile Hydrochloride**.

Safety Precautions

- Sodium Cyanide: This substance is highly toxic. Handle with extreme caution in a well-ventilated fume hood. Avoid contact with skin, eyes, and inhalation. In case of contact, seek immediate medical attention.

- Formaldehyde: This is a known carcinogen and irritant. Handle in a fume hood and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Hydrochloric Acid: This is a corrosive substance. Avoid contact with skin and eyes. Handle with appropriate PPE.
- General Precautions: Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when performing this synthesis. Ensure good ventilation. Dispose of all chemical waste according to institutional and local regulations.

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- To cite this document: BenchChem. [Detailed protocol for the synthesis of Methylaminoacetonitrile hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1295143#detailed-protocol-for-the-synthesis-of-methylaminoacetonitrile-hydrochloride>]

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